

# Comprehensive Safety and Handling Guide for 1,4,5,8-Naphthalenetetracarboxylic Acid

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## Compound of Interest

Compound Name: 1,4,5,8-Naphthalenetetracarboxylic acid

Cat. No.: B089546

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This guide provides essential, immediate safety and logistical information for handling **1,4,5,8-Naphthalenetetracarboxylic acid** in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

**1,4,5,8-Naphthalenetetracarboxylic acid** is a chemical that requires careful handling to avoid potential health risks. It is known to cause serious eye irritation and may cause an allergic skin reaction.[1][2] Therefore, the use of appropriate personal protective equipment is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US).[1]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Must be inspected prior to use.	EU Directive 89/686/EEC and EN 374.[1]
Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat or coveralls.	To prevent skin exposure.[1][3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	Use a full-face respirator if exposure limits are exceeded. [1]

## Operational Plan: Safe Handling and Storage

### 1. Engineering Controls:

- Work in a well-ventilated place, preferably under a chemical fume hood.[1][4]
- Ensure that eyewash stations and safety showers are close to the workstation location.[3]

### 2. Handling Procedures:

- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Wash hands thoroughly after handling.[3]
- Contaminated work clothing should not be allowed out of the workplace.[1]

### 3. Storage:

- Store in a tightly closed container in a cool, dry place.[4][5]
- Keep away from heat, sparks, open flames, and hot surfaces.[4]
- This substance is heat-sensitive and should be stored in a refrigerator.[6]
- Incompatible with oxidizing agents.[6]

## Disposal Plan

Proper disposal of **1,4,5,8-Naphthalenetetracarboxylic acid** and its containers is crucial to prevent environmental contamination.

- Chemical Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][3] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not discharge to sewer systems.[1]
- Container Disposal: Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning.[1]

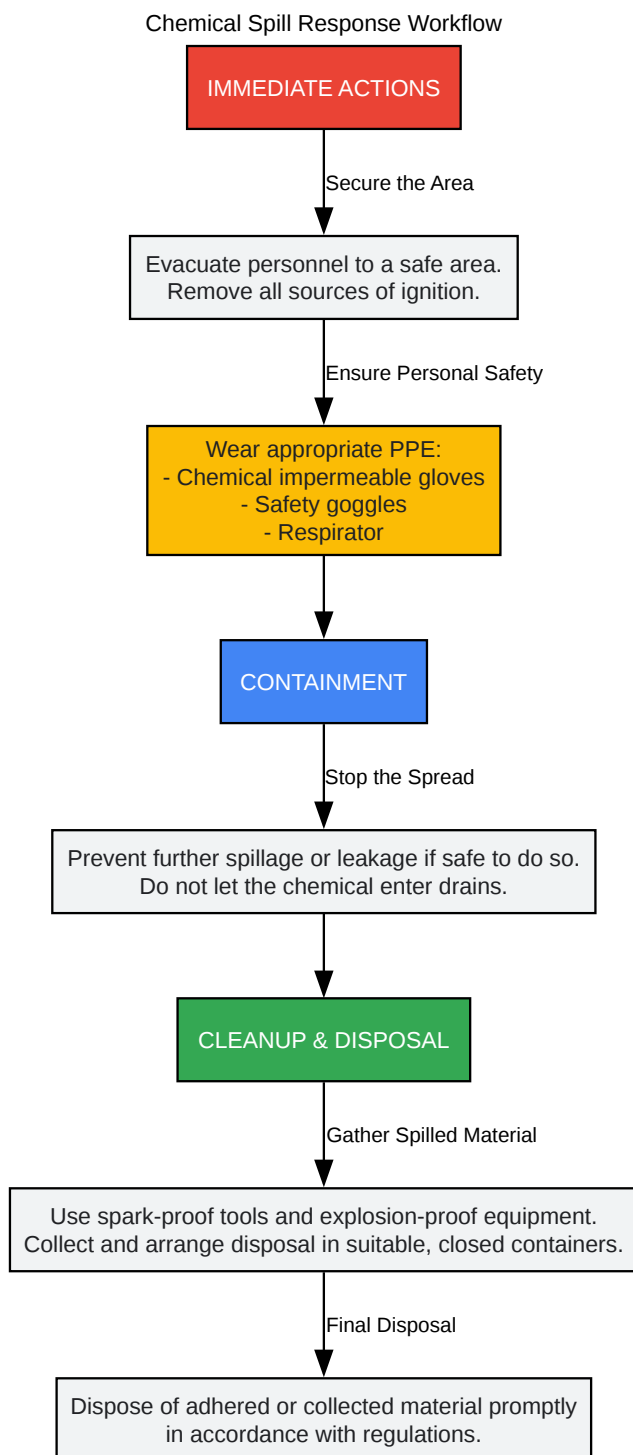
## Emergency Procedures

### 1. First Aid Measures:

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation or a rash occurs.[1]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.[1][3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

### 2. Spill Response Workflow:

In the event of a spill, follow the steps outlined in the workflow below.



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